

Personal protective equipment for handling Methyl 2-amino-5-iodobenzoate

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Compound of Interest

Compound Name: **Methyl 2-amino-5-iodobenzoate**

Cat. No.: **B184775**

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Essential Safety and Handling Guide for Methyl 2-amino-5-iodobenzoate

Chemical Identifier:

- Name: **Methyl 2-amino-5-iodobenzoate**
- CAS Number: 77317-55-6[1][2]
- Molecular Formula: C8H8INO2[1]
- Molecular Weight: 277.06 g/mol [1]

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the safe handling and disposal of **Methyl 2-amino-5-iodobenzoate** in a laboratory setting.

Hazard Identification and Summary

Methyl 2-amino-5-iodobenzoate is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[3][4]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[3][4]

- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.[3][4]

It is crucial to handle this compound with care in a well-ventilated area, utilizing appropriate personal protective equipment to minimize exposure.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Methyl 2-amino-5-iodobenzoate**.

Protection Type	Equipment	Specification	Purpose
Eye and Face Protection	Safety Goggles or Face Shield	Conforming to EN166 (EU) or NIOSH (US) standards.[4][5]	Protects against splashes and dust particles.
Skin Protection	Chemical-resistant Gloves	Nitrile or latex gloves are suitable for handling iodine compounds.[6]	Prevents direct skin contact and irritation.
Lab Coat or Chemical-resistant Clothing	Fire/flame resistant and impervious clothing.[5]	Protects skin and personal clothing from contamination.	
Respiratory Protection	Air-purifying Respirator	Use a NIOSH-approved respirator if ventilation is inadequate or if exposure limits are exceeded.[5][7]	Prevents inhalation of dust and vapors, which can cause respiratory irritation.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a systematic workflow is critical to ensure safety when working with **Methyl 2-amino-5-iodobenzoate**.

1. Preparation:

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Verify that the fume hood is functioning correctly.
- Assemble all necessary equipment and reagents.
- Clearly label all containers.
- Locate the nearest emergency eyewash station and safety shower.[4]

2. Donning PPE:

- Put on a lab coat, ensuring it is fully buttoned.
- Wear appropriate chemical-resistant gloves.[8]
- Put on safety goggles. A face shield should be worn over safety glasses if there is a risk of splashing.[8]
- If necessary, based on risk assessment, don a respirator.

3. Handling and Experimentation:

- Conduct all weighing and dispensing of the compound inside a chemical fume hood.[9]
- Avoid creating dust.
- Keep the container tightly closed when not in use.[4]
- Wash hands thoroughly after handling, even if gloves were worn.[3]
- Do not eat, drink, or smoke in the laboratory area.[10]

4. Post-Experiment:

- Decontaminate all work surfaces.
- Properly segregate and label all waste generated.

5. Doffing PPE:

- Remove PPE in an order that minimizes cross-contamination (e.g., gloves first, then goggles, then lab coat).
- Wash hands thoroughly with soap and water after removing all PPE.

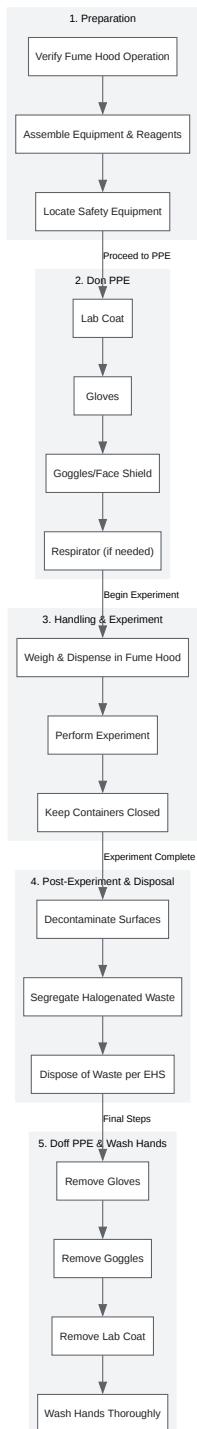
Disposal Plan

Proper disposal is essential to prevent environmental contamination and ensure compliance with regulations.

- Waste Segregation: **Methyl 2-amino-5-iodobenzoate** is a halogenated organic compound. All waste containing this chemical, including unused product, reaction residues, and contaminated materials (e.g., gloves, weighing papers), must be collected in a designated, properly labeled hazardous waste container for halogenated organic waste.[9]
- Container Management: Waste containers should be made of a compatible material, kept tightly closed when not in use, and stored in a designated satellite accumulation area.[9]
- Regulatory Compliance: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Contact your institution's environmental health and safety (EHS) department for specific guidance.[10]

Workflow Visualization

The following diagram illustrates the key steps for safely handling **Methyl 2-amino-5-iodobenzoate**.

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Caption: Workflow for handling **Methyl 2-amino-5-iodobenzoate**.

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